

Designing In Vivo Studies with ALEPH-4: Application Notes and Protocols

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Compound of Interest

Compound Name: ALEPH-4

Cat. No.: B595406

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Disclaimer: The compound referred to as "**ALEPH-4**" (4-isopropylthio-2,5-dimethoxyamphetamine) is a substance described in the book PIHKAL by Alexander Shulgin and is primarily known through anecdotal reports.[1] There is a significant lack of formal scientific research, preclinical data, and peer-reviewed in vivo studies for this specific compound. Therefore, the following application notes and protocols are presented as a hypothetical framework for designing in vivo studies for a novel psychoactive compound (NPC) with a similar profile. The data, pathways, and specific methodologies are illustrative and based on general principles of pharmacology and neuroscience research. This document is intended for educational and informational purposes only and does not endorse or provide guidance for conducting research on uncontrolled substances.

Introduction to In Vivo Studies for a Novel Psychoactive Compound (NPC)

The primary goal of in vivo studies for a novel psychoactive compound (NPC) is to characterize its pharmacological, physiological, and behavioral effects in a living organism. These studies are critical for understanding the compound's mechanism of action, therapeutic potential, and safety profile. A typical preclinical in vivo assessment for an NPC involves a phased approach, starting with pharmacokinetic and pharmacodynamic characterization, moving to behavioral assays, and concluding with initial safety and toxicology evaluations.

Hypothetical Compound Profile: NPC-4

For the purpose of these protocols, we will refer to our hypothetical compound as NPC-4.

Property	Hypothetical Profile
Chemical Class	Substituted Phenethylamine
Presumed Target	Serotonin 5-HT ₂ Receptor Agonist
Primary Indication	Investigation for antidepressant or anti-anxiety effects
Formulation	NPC-4 hydrochloride salt, dissolved in 0.9% sterile saline

Pharmacokinetic (PK) Studies

Objective: To determine the absorption, distribution, metabolism, and excretion (ADME) profile of NPC-4 in a rodent model.

Experimental Protocol: Single-Dose Pharmacokinetics in Rats

- Animal Model: Male Sprague-Dawley rats (n=18), weighing 250-300g.
- Housing: Animals are housed in a controlled environment (12-hour light/dark cycle, 22±2°C) with ad libitum access to food and water.
- Drug Administration:
 - Intravenous (IV) Group (n=9): A single 1 mg/kg dose of NPC-4 is administered via a surgically implanted jugular vein catheter.
 - Oral Gavage (PO) Group (n=9): A single 5 mg/kg dose of NPC-4 is administered via oral gavage.
- Blood Sampling: Blood samples (approx. 0.2 mL) are collected from the tail vein into heparinized tubes at the following time points: 0 (pre-dose), 5, 15, 30, 60, 120, 240, 480, and 1440 minutes post-dose.

- **Sample Processing:** Plasma is separated by centrifugation and stored at -80°C until analysis.
- **Bioanalysis:** Plasma concentrations of NPC-4 are determined using a validated Liquid Chromatography-Mass Spectrometry (LC-MS) method.
- **Data Analysis:** Pharmacokinetic parameters are calculated using non-compartmental analysis software.

Data Presentation: Hypothetical Pharmacokinetic Parameters

Parameter	Intravenous (1 mg/kg)	Oral (5 mg/kg)
C _{max} (ng/mL)	250 ± 35	180 ± 28
T _{max} (min)	5	60
AUC _{0-∞} (ng·min/mL)	30,000 ± 4,500	75,000 ± 9,800
Half-life (t _{1/2}) (min)	210 ± 30	240 ± 40
Clearance (mL/min/kg)	33 ± 5	-
Volume of Distribution (L/kg)	9.5 ± 1.2	-
Oral Bioavailability (%)	-	50%

Pharmacodynamic (PD) and Behavioral Studies

Objective: To assess the psychoactive effects of NPC-4 and establish a dose-response relationship for a specific behavioral endpoint. The Head-Twitch Response (HTR) in mice is a classic behavioral assay used to screen for 5-HT_{2A} receptor agonist activity, which is characteristic of many psychedelic compounds.^[2]

Experimental Protocol: Head-Twitch Response (HTR) in Mice

- **Animal Model:** Male C57BL/6J mice (n=10 per group), weighing 20-25g.

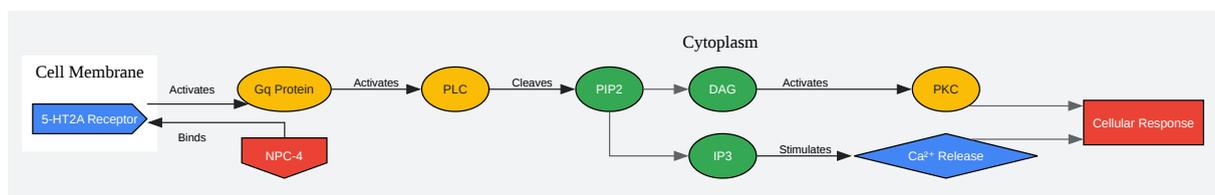
- **Acclimation:** Mice are acclimated to the testing room for at least 60 minutes before the experiment.
- **Drug Administration:** Mice are administered one of the following via intraperitoneal (IP) injection:
 - Vehicle (0.9% saline)
 - NPC-4 (0.5 mg/kg)
 - NPC-4 (1.0 mg/kg)
 - NPC-4 (2.5 mg/kg)
- **Observation:** Immediately after injection, mice are placed individually into clear observation chambers. Head twitches (rapid, involuntary side-to-side head movements) are counted for 30 minutes.
- **Data Analysis:** The total number of head twitches for each mouse is recorded. Data are analyzed using a one-way ANOVA followed by a post-hoc test for multiple comparisons.

Data Presentation: Dose-Response of NPC-4 on Head-Twitch Response

Treatment Group	Dose (mg/kg, IP)	Mean Head Twitches (\pm SEM)
Vehicle	0	1.2 \pm 0.5
NPC-4	0.5	8.5 \pm 2.1
NPC-4	1.0	25.3 \pm 4.5
NPC-4	2.5	48.7 \pm 6.2

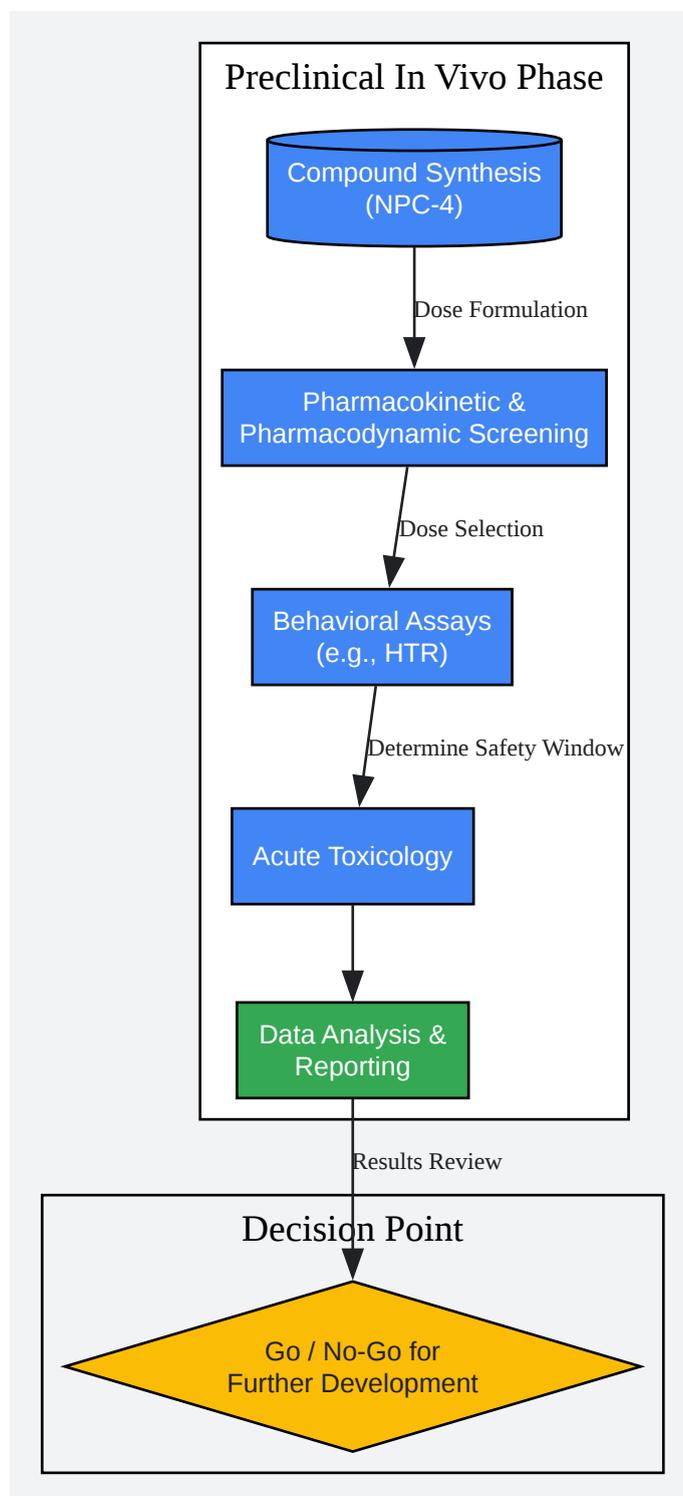
p < 0.05 compared to Vehicle

Signaling Pathway and Workflow Diagrams



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Caption: Hypothetical 5-HT2A receptor signaling cascade activated by NPC-4.



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Caption: General experimental workflow for in vivo assessment of an NPC.

Acute Safety and Toxicology

Objective: To determine the acute toxicity of NPC-4 and identify a preliminary maximum tolerated dose (MTD).

Experimental Protocol: Acute Toxicity Study in Mice

- Animal Model: Swiss Webster mice (n=5 per sex per group), weighing 25-30g.
- Drug Administration: Single, escalating doses of NPC-4 (e.g., 10, 25, 50, 100 mg/kg) are administered via IP injection. A control group receives the vehicle.
- Observation: Animals are observed continuously for the first 4 hours post-dose and then daily for 14 days. Observations include clinical signs of toxicity (e.g., seizures, stereotypy, changes in posture, respiratory rate) and mortality.
- Body Weight: Body weight is recorded prior to dosing and on days 7 and 14.
- Data Analysis: The LD₅₀ (Lethal Dose, 50%) is estimated if sufficient mortality occurs. Clinical observations are summarized.

Data Presentation: Hypothetical Acute Toxicity

Observations

Dose (mg/kg, IP)	Mortality (n/10)	Key Clinical Observations (First 4 hours)
Vehicle	0/10	Normal activity
10	0/10	Mild hyperlocomotion
25	0/10	Pronounced hyperlocomotion, stereotyped sniffing
50	2/10	Severe serotonin syndrome signs (tremors, rigidity), seizures
100	8/10	Severe seizures, respiratory distress

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References

- 1. Aleph-4 - Wikipedia [en.wikipedia.org]
- 2. Substituted methoxyphenethylamine - Wikipedia [en.wikipedia.org]
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